

Essential Safety and Operational Guide for Handling Taurine-13C2

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Compound of Interest

Compound Name: Taurine-13C2

Cat. No.: B1421554

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Taurine-13C2**. The following information is intended for researchers, scientists, and drug development professionals to ensure the safe and effective use of this stable isotope-labeled compound.

Physicochemical and Safety Data

For quick reference, the key quantitative data for **Taurine-13C2** is summarized in the tables below.

Table 1: Physical and Chemical Properties

Property	Value
Chemical Formula	$^{13}\text{C}_2\text{H}_7\text{NO}_3\text{S}$ [1]
Molecular Weight	127.13 g/mol [1][2]
Appearance	Solid
Melting Point	>300 °C
Isotopic Purity	≥99 atom % ^{13}C
Chemical Purity	≥98% (CP)

Table 2: Hazard Identification and Classifications

Hazard Classification	GHS-US
Skin Irritation	Category 2[3]
Eye Irritation	Category 2A[3]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)[3][4]

Personal Protective Equipment (PPE)

To ensure personal safety and prevent contamination, the following PPE is mandatory when handling **Taurine-13C2**.

Table 3: Required Personal Protective Equipment

PPE Category	Item	Specification
Eye Protection	Safety Glasses with Side Shields or Goggles	ANSI Z87.1 compliant[5]
Hand Protection	Nitrile Gloves	Disposable, inspect before use[6]
Body Protection	Laboratory Coat	Standard
Respiratory Protection	Dust Mask (e.g., N95)	Recommended when handling powder

Operational Protocol: Step-by-Step Handling Procedure

Follow these steps for the safe handling of **Taurine-13C2** in a laboratory setting.

1. Preparation and Engineering Controls:

- Ensure the work area is well-ventilated. For handling larger quantities or if there is a risk of aerosolization, a chemical fume hood is recommended.[7]
- Designate a specific area for handling the compound to prevent cross-contamination.[7]

- Ensure that an eyewash station and safety shower are readily accessible.[8]

2. Donning Personal Protective Equipment (PPE):

- Before handling the compound, put on all required PPE as specified in Table 3.

3. Weighing and Preparation of Solutions:

- When weighing the solid compound, do so in a draft-shielded balance or a fume hood to minimize the risk of aerosolization.[7]
- Handle the compound carefully to avoid creating dust.[3]

4. Handling and Experimental Use:

- Avoid contact with skin and eyes.[3]
- Do not eat, drink, or smoke in the laboratory.[7]
- Wash hands thoroughly after handling the compound.[7]

5. Storage:

- Store **Taurine-13C2** at room temperature, away from light and moisture.[2][3]
- Keep the container tightly closed in a dry and well-ventilated place.[3]

Disposal Plan: Step-by-Step Waste Management

Proper disposal of **Taurine-13C2** and any associated waste is crucial to prevent environmental contamination.

1. Waste Segregation:

- Collect waste containing **Taurine-13C2** in a designated, properly labeled, and suitable, closed container.[3]

2. Disposal of Unused Product:

- Dispose of surplus and non-recyclable solutions through a licensed disposal company.[3]
- The disposal procedures are generally the same as for the unlabeled compound.[7]

3. Contaminated Materials:

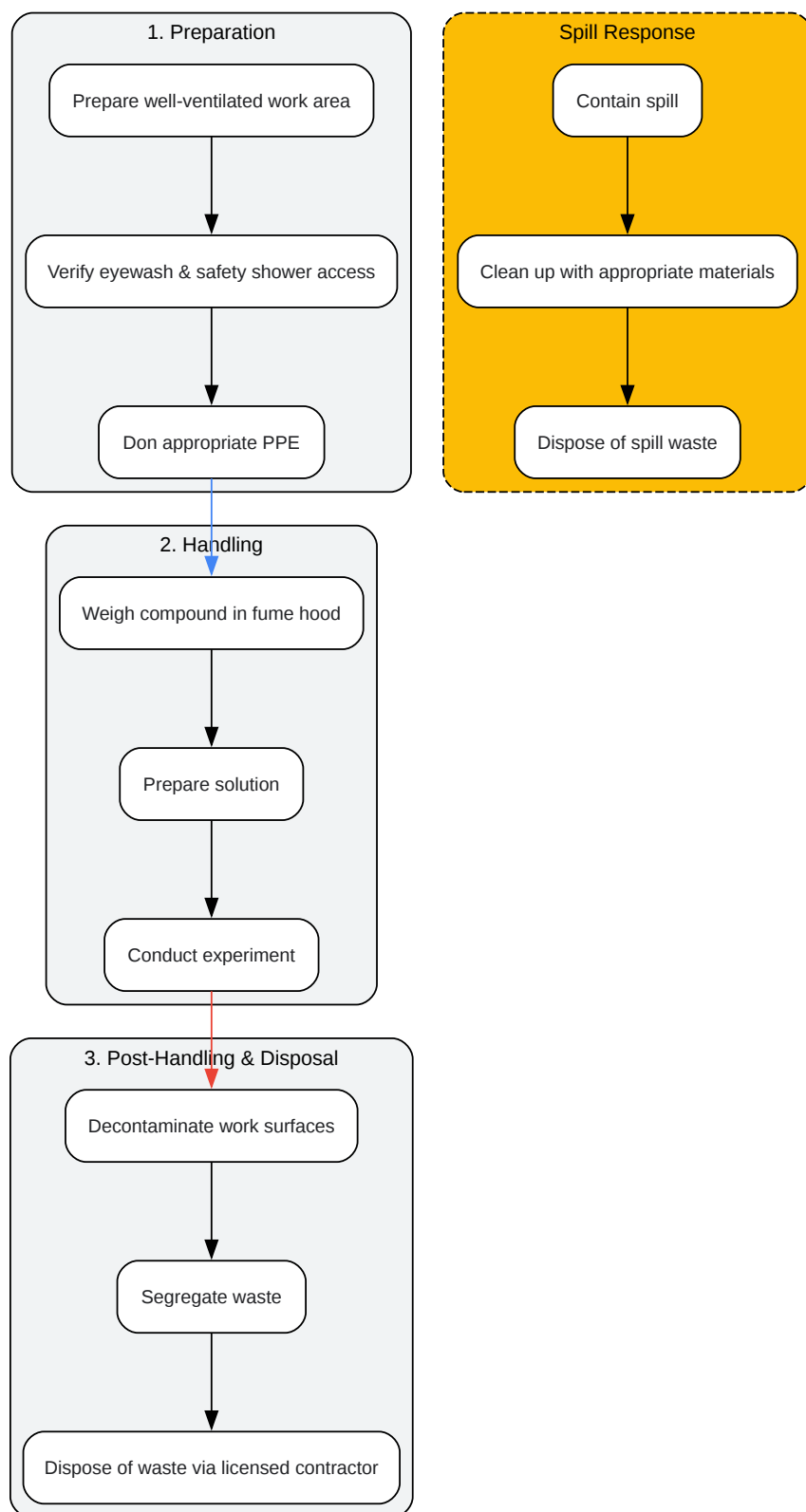
- Dispose of contaminated labware (e.g., vials, pipette tips) and PPE (e.g., gloves) as chemical waste in accordance with local, state, and federal regulations.[7]

4. Spill Decontamination:

- In case of a spill, wear appropriate PPE.[7]
- Sweep up the solid material, taking care not to create dust, and place it in a suitable container for disposal.[3]
- Clean the spill area with soap and water.[7]

Workflow for Safe Handling of Taurine-13C2

The following diagram illustrates the procedural flow for safely handling **Taurine-13C2** from preparation to disposal.



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